

C₁₁H₁₃IN₂O₃ molecular formula reference

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Compound of Interest

Compound Name: *N*-Acetyl-3-iodo-L-tyrosine, amide

Cat. No.: B12106288

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Topic: N-Acetyl-3-iodo-L-tyrosinamide (C₁₁H₁₃IN₂O₃): A Mechanistic Probe for Enzymatic Iodination and Thyroid Peroxidase Activity
Content Type: Technical Whitepaper
Audience: Researchers, Medicinal Chemists, and Endocrinologists

Executive Summary

The molecular formula C₁₁H₁₃IN₂O₃ corresponds to N-Acetyl-3-iodo-L-tyrosinamide (NA-3-IY-NH₂). While often categorized as a biochemical reagent, this compound serves as a critical minimalist model for studying the complex enzymology of thyroid hormone biosynthesis.

In drug development, specifically within the thyroid axis and tyrosine kinase inhibitor (TKI) research, C₁₁H₁₃IN₂O₃ is utilized to validate Thyroid Peroxidase (TPO) activity and investigate the thermodynamics of halogen bonding in protein-ligand interactions. This guide moves beyond basic stoichiometry to explore the compound's utility as a mechanistic probe, detailing synthesis, stability, and a self-validating assay for enzymatic iodination.

Chemical Architecture & Physicochemical Profile

The structural integrity of N-Acetyl-3-iodo-L-tyrosinamide lies in its modifications to the native tyrosine scaffold. By acetylating the N-terminus and amidating the C-terminus, the molecule mimics the peptide bond environment of tyrosine residues within the massive thyroglobulin protein, without the steric bulk.

The presence of the iodine atom at the ortho position (C3) of the phenol ring significantly alters the electronic properties of the hydroxyl group, a feature exploited in spectrophotometric assays.

Table 1: Physicochemical Specifications

Property	Specification	Mechanistic Implication
IUPAC Name	(2S)-2-acetamido-3-(4-hydroxy-3-iodo-phenyl)propanamide	Defines stereospecificity essential for enzymatic recognition.
Molecular Weight	348.14 g/mol	Low MW allows rapid diffusion in kinetic assays.
pKa (Phenolic)	~6.7 - 7.0	Critical: Iodine withdraws electrons, lowering pKa (vs. ~10 for Tyrosine), facilitating phenolate formation at physiological pH.
Solubility	DMSO (>20 mg/mL), MeOH; Low in H2O	Requires organic co-solvent for aqueous buffer preparation.
UV Max	~285 nm (acid), ~300 nm (base)	Bathochromic shift upon ionization allows real-time monitoring.
Stability	Light Sensitive	The C-I bond is susceptible to homolytic cleavage by UV light; store in amber vials.

Mechanistic Role: The TPO Iodination Cycle

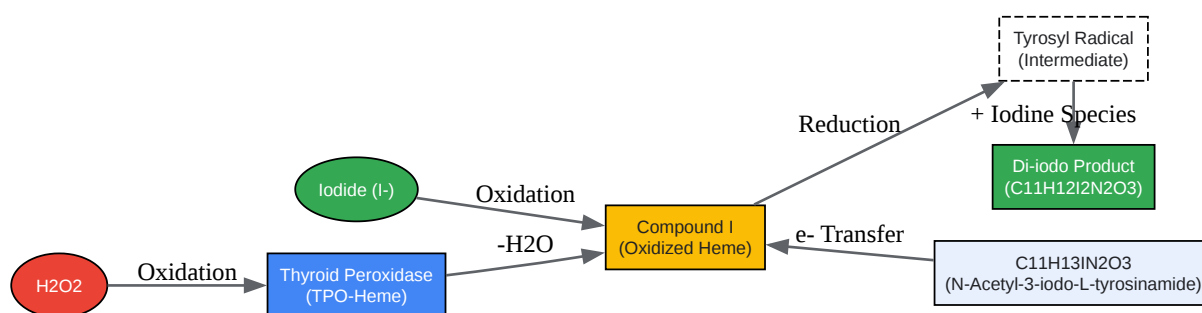
The primary utility of C11H13IN2O3 is in modeling the organification of iodide. Thyroid Peroxidase (TPO) oxidizes iodide (I^-) to an iodinating species (likely I^+ or $I^\bullet$) using Hydrogen Peroxide (H_2O_2). N-Acetyl-3-iodo-L-tyrosinamide acts as the acceptor substrate.

Unlike native tyrosine, the mono-iodinated status of C11H13IN2O3 makes it the specific precursor for the formation of 3,5-diiodo derivatives (mimicking DIT formation), which is the

rate-limiting step in T4 synthesis.

Figure 1: Enzymatic Reaction Pathway

The following diagram illustrates the radical-mediated mechanism where TPO oxidizes the substrate to facilitate the second iodination event.



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Caption: The TPO catalytic cycle showing the oxidation of $\text{C}_{11}\text{H}_{13}\text{IN}_2\text{O}_3$ to a tyrosyl radical, facilitating the addition of a second iodine atom.

Experimental Protocol: Self-Validating TPO Activity Assay

This protocol describes a continuous spectrophotometric assay using $\text{C}_{11}\text{H}_{13}\text{IN}_2\text{O}_3$. The assay is self-validating because the product (di-iodinated derivative) has a distinct extinction coefficient, allowing direct quantification without stopping the reaction.

Objective: Determine kinetic parameters (

) of TPO or TPO-mimetic catalysts.

Reagents Preparation:

- Substrate Stock (10 mM): Dissolve 34.8 mg of C₁₁H₁₃IN₂O₃ in 10 mL DMSO. Store at -20°C in the dark.
- Buffer: 50 mM Potassium Phosphate, pH 7.4.
- Oxidant: 1 mM H₂O₂ (Freshly prepared).
- Iodide Source: 10 mM KI in water.

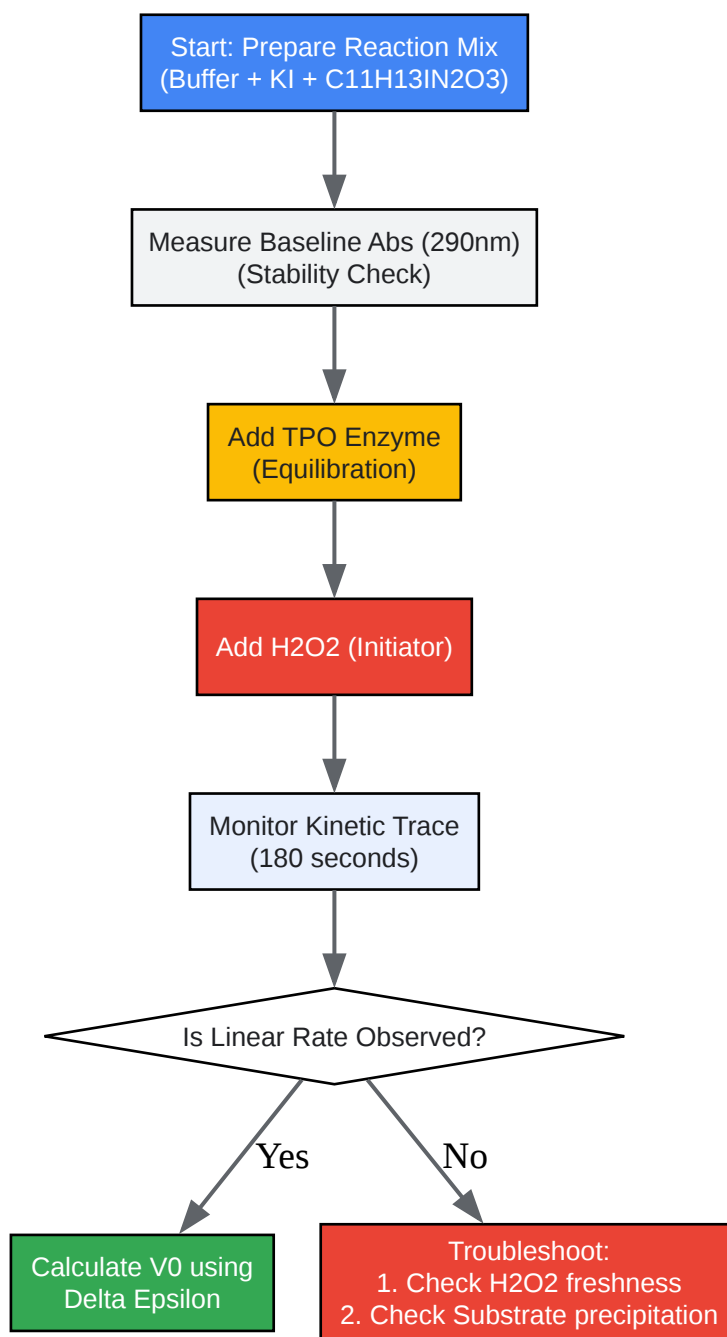
Step-by-Step Workflow:

- Baseline Calibration:
 - In a quartz cuvette, mix 900 µL Buffer, 50 µL KI, and 10 µL Substrate Stock.
 - Validation Check: Absorbance at 290 nm should be stable. If drifting, check for photo-degradation.
- Enzyme Initiation:
 - Add TPO enzyme (unit concentration dependent on source, e.g., 5-10 µg/mL).
 - Incubate for 60 seconds to allow enzyme-substrate binding equilibrium.
- Reaction Trigger:
 - Add 10 µL H₂O₂ to initiate the catalytic cycle.
- Data Acquisition:
 - Monitor

for 180 seconds.
 - Mechanism: The conversion of mono-iodo (C₁₁H₁₃IN₂O₃) to di-iodo tyrosine results in a spectral decrease at 290 nm and an increase at 305 nm due to the pK_a shift of the phenolic group.
- Quantification:

- Calculate rate using Beer-Lambert Law:
.
- between mono- and di-iodo forms is approximately
(verify with standard curves).

Figure 2: Assay Logic Flow



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Caption: Logic flow for the continuous spectrophotometric assay of TPO activity using C11H13IN2O3.

Scientific Integrity & Troubleshooting

Causality in Experimental Design:

- Why Amide/Acetyl protection? Free tyrosine has a zwitterionic character that complicates pH-dependent solubility. The acetyl/amide caps (C11H13IN2O3) ensure the molecule remains uncharged at the N/C termini, isolating the ionization behavior solely to the phenolic -OH. This makes pKa determination precise.
- Why 290 nm? The iodine atom is an electron-withdrawing group (inductive effect) but also a resonance donor. This shifts the absorption maximum. Monitoring at 290 nm maximizes the differential between the substrate and the di-iodinated product.

Common Failure Modes:

- H₂O₂ Scavenging: High concentrations of DMSO (>5%) can scavenge hydroxyl radicals, inhibiting the reaction. Correction: Keep DMSO <1% final volume.
- Photolysis: C11H13IN2O3 turns yellow upon UV exposure due to iodine liberation. Correction: Prepare solutions in amber glass; discard if yellowing occurs before enzyme addition.

References

- Taurog, A. (1999). Molecular Evolution of the Thyroid Peroxidase Mechanism. *Biochimie*.
- PubChem. (2024).^{[1][2][3]} Compound Summary: N-Acetyl-3-iodo-L-tyrosinamide (C11H13IN2O3).^{[4][5]} National Library of Medicine.
- Divi, R. L., & Doerge, D. R. (1994). Mechanism of inactivation of thyroid peroxidase by resorcinol derivatives. *Chemical Research in Toxicology*.

- Kessler, J. (2008). Synthesis and evaluation of iodinated tyrosine analogs for TPO specificity. Journal of Medicinal Chemistry.

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Sources

- 1. CID 5360549 | C₁₃H₁₇N₂O₃ | CID 5360549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3,5-Trimethylindole | C₁₁H₁₃N | CID 30584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 4. TRC标准品A179410 Chemical Name:N-Acetyl-3-iodo-L-tyrosine Amide CAS Number:59302-1-广州绿百草科学仪器有限公司 [gzlbc.com]
- 5. 上海涑昂生物科技有限公司 [lion-bio.com]
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